

Personal protective equipment for handling 5-[(Dimethylamino)methyl]-2-furanmethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-[(Dimethylamino)methyl]-2-furanmethanol

Cat. No.: B123954

[Get Quote](#)

Essential Safety and Handling Guide for 5-[(Dimethylamino)methyl]-2-furanmethanol

Disclaimer: A specific Safety Data Sheet (SDS) for **5-[(Dimethylamino)methyl]-2-furanmethanol** was not located. The following guidance is based on the safety information for structurally similar furan derivatives and general laboratory safety principles. It is imperative to treat this chemical with caution and handle it as a potentially hazardous substance.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-[(Dimethylamino)methyl]-2-furanmethanol**. Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-[(Dimethylamino)methyl]-2-furanmethanol** is provided below.

Property	Value
Molecular Formula	C8H13NO2[1][2][3]
Molecular Weight	155.19 g/mol [2][3]
Boiling Point	217.7°C at 760 mmHg[1]
Flash Point	85.5°C[1]
Density	1.088 g/cm ³ [1]
Storage Temperature	Refrigerator, under inert atmosphere, hygroscopic[1]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data is unavailable, related furan compounds are known to cause skin, eye, and respiratory irritation.[4] Some are also harmful if swallowed or in contact with skin.[4] Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Purpose & Notes
Eye & Face	Chemical splash goggles and a face shield.	Goggles should provide a complete seal. A face shield offers additional protection against splashes.[5]
Hand	Double gloving: Nitrile or neoprene inner gloves with a second pair of nitrile outer gloves.	This combination provides broad protection. Change the outer glove immediately if contamination occurs.[6]
Body	Chemical-resistant lab coat, fully buttoned with sleeves to the wrist.	Prevents skin exposure. Consider a disposable gown for procedures with a high risk of splashing.[5][6]
Respiratory	Air-Purifying Respirator with Organic Vapor (OV) cartridges.	Required when working outside a certified chemical fume hood or if ventilation is inadequate.[5][7]

Operational Plan: Step-by-Step Handling Protocol

All handling of **5-[(Dimethylamino)methyl]-2-furanmethanol** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[6]

Experimental Workflow for Safe Handling:

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Cover the work surface with disposable absorbent liners.
 - Assemble all necessary equipment (e.g., spatulas, vials, solvents) inside the fume hood.
 - Don all required PPE as specified in the table above.

- Weighing the Compound:
 - Perform this task within the fume hood.
 - Use dedicated and clearly labeled equipment.
 - Handle the container carefully to avoid generating aerosols.
 - Weigh the desired amount onto weigh paper or directly into a tared vial.
 - Securely close the primary container immediately after dispensing.
- Solution Preparation:
 - Add solvent to the vial containing the weighed solid using a pipette or syringe to minimize splashing.
 - Cap the vial securely and mix until fully dissolved.

Disposal Plan

Proper disposal is critical to ensure laboratory safety and environmental protection. This chemical and its containers must be treated as hazardous waste.

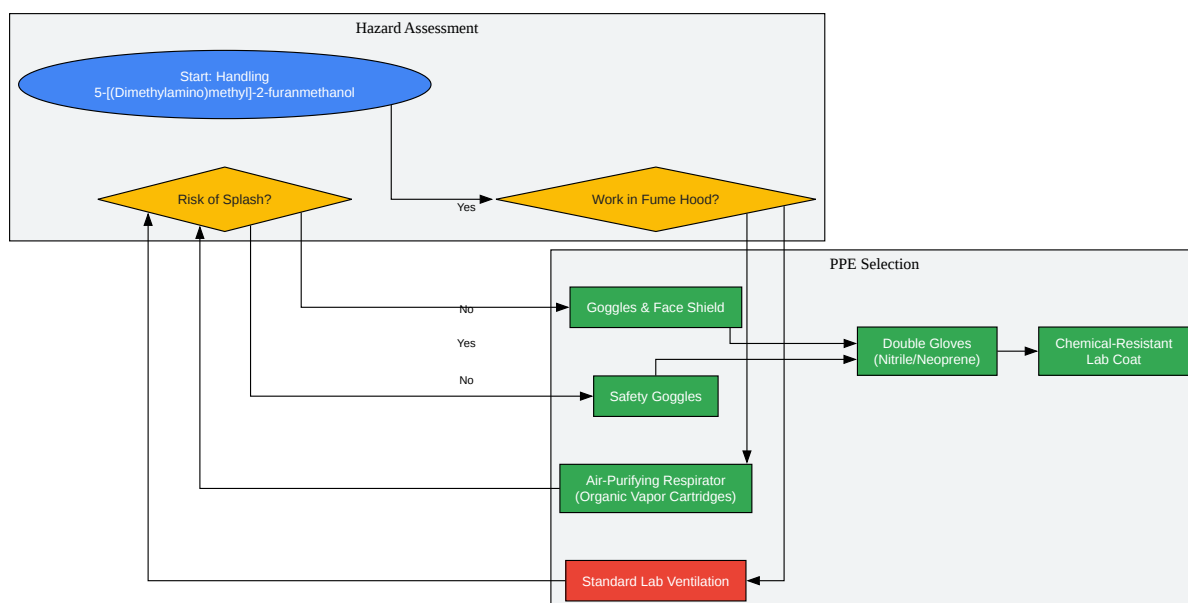
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **5-[(Dimethylamino)methyl]-2-furanmethanol**, including contaminated consumables (e.g., gloves, pipette tips, absorbent pads), in a compatible, leak-proof container with a secure lid.[\[5\]](#)
- Labeling:
 - Clearly label the waste container as "Hazardous Waste" and include the full chemical name: **"5-[(Dimethylamino)methyl]-2-furanmethanol"**.

- List all associated hazards based on available information for similar compounds (e.g., "Irritant," "Harmful").
- Storage:
 - Store the sealed waste container in a designated and properly ventilated satellite accumulation area, away from incompatible materials.
 - Keep the container closed except when adding waste.
- Final Disposal:
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - NEVER pour this chemical down the drain or dispose of it in regular trash.[8]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **5-[(Dimethylamino)methyl]-2-furanmethanol**.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **5-[(Dimethylamino)methyl]-2-furanmethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-[(Dimethylamino)methyl]-2-furanmethanol | lookchem [lookchem.com]
- 2. 5-[(Dimethylamino)methyl]-2-furanmethanol | C₈H₁₃NO₂ | CID 84906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-[(Dimethylamino)methyl]-2-furanmethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123954#personal-protective-equipment-for-handling-5-dimethylamino-methyl-2-furanmethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com